

A Comprehensive Technical Guide to Nicergoline-13C,d3

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Compound of Interest

Compound Name: Nicergoline-13C,d3

Cat. No.: B15141956

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This technical guide provides an in-depth overview of **Nicergoline-13C,d3**, an isotopically labeled derivative of Nicergoline, intended for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, mechanism of action, and relevant experimental protocols, presenting data in a structured and accessible format.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Nicergoline-13C,d3** and its unlabeled counterpart, Nicergoline.

Property	Nicergoline-13C,d3	Nicergoline
Molecular Weight	488.40 g/mol [1][2][3][4][5]	484.39 g/mol [5][6], 484.3855 g/mol [1]
Molecular Formula	C ₂₃ ¹³ CH ₂₃ D ₃ BrN ₃ O ₃ [1][3], ¹³ C C ₂₃ H ₂₃ BrN ₃ O ₃ D ₃ [2]	C ₂₄ H ₂₆ BrN ₃ O ₃ [1][6][7]

Mechanism of Action of Nicergoline

Nicergoline is a semisynthetic ergot derivative with a multifaceted pharmacological profile.[8][9] Initially recognized for its vasodilatory effects, it is now understood to possess a broader range of activities that contribute to its therapeutic potential in cognitive and cerebrovascular disorders.[8][10]

The primary mechanism of action of Nicergoline is the antagonism of alpha-1 adrenergic receptors.[8] By blocking these receptors, it induces vasodilation, which improves blood flow, particularly in the cerebral arteries.[8][11] This enhanced cerebral blood flow ensures a better supply of oxygen and nutrients to brain tissue, which is crucial for maintaining cognitive function.[11]

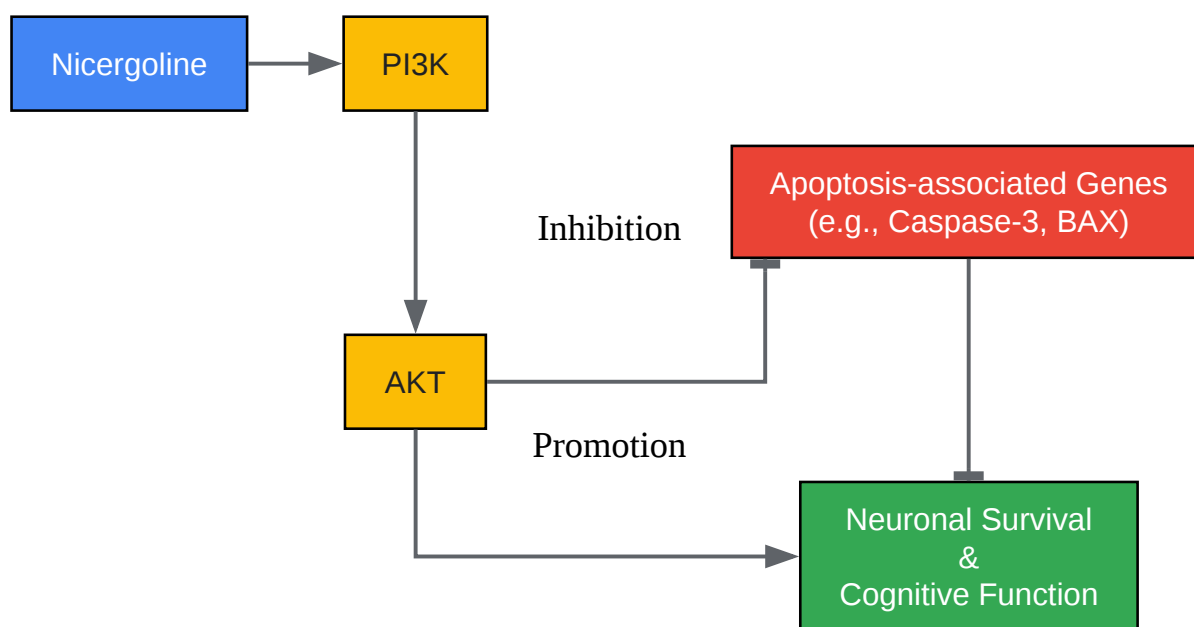
Beyond its vasodilatory effects, Nicergoline has been shown to have a positive impact on cerebral metabolism by increasing glucose and oxygen uptake in brain cells.[8] It also exhibits neuroprotective properties through its antioxidant effects, which help to mitigate oxidative stress.[8][11]

Furthermore, Nicergoline influences several neurotransmitter systems. It has been found to enhance cholinergic function by increasing the release of acetylcholine, a key neurotransmitter for learning and memory.[8] It also appears to modulate the dopaminergic system by potentially increasing dopamine release.[8] Additionally, Nicergoline has anti-platelet and anti-thrombotic activities, which can help reduce the risk of blood clot formation.[8]

Recent research has also shed light on its role in specific signaling pathways. Studies in mouse models of Alzheimer's disease have demonstrated that Nicergoline can exert its neuroprotective and cognitive-enhancing effects through the PI3K/AKT signaling pathway.[12][13]

Signaling Pathway

The neuroprotective effects of Nicergoline have been linked to its influence on the PI3K/AKT signaling pathway, as demonstrated in preclinical models of Alzheimer's disease.[12][13] The diagram below illustrates the proposed mechanism.



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Nicergoline's action on the PI3K/AKT signaling pathway.

Experimental Protocols

While specific experimental protocols for **Nicergoline-13C,d3** are not readily available in the public domain, the following methodologies for Nicergoline provide a framework for potential research applications.

A study investigating the effects of Nicergoline on cognitive function in a mouse model of Alzheimer's disease employed the following methods:[14]

- Animal Model and Treatment: Mice with Alzheimer's disease were treated with Nicergoline (10 mg/kg body weight) or a PBS control for 60 days.[14]
- Histological and Immunohistochemical Analysis:
 - Hippocampal tissues were isolated from the CA1 regions.[14]
 - Brains were frozen in liquid nitrogen, and coronal sections were cut.[14]
 - Sections were blocked with 5% Bull Serum Albumin.[14]

- Staining was performed with goat anti-mouse amyloid β (A β)-42 and A β -40 antibodies.[14]
- Immunofluorescence:
 - Hippocampal CA1 regions were isolated.[14]
 - Neural cells were fixed with bromodeoxyuridine and NeuN.[14]
 - Neurogenesis was analyzed using a fluorescence microscope.[14]
- Fluorescent Reverse Transcription-Quantitative Polymerase Chain Reaction (RT-qPCR) Analysis:
 - Total RNA was extracted from the hippocampal areas.[14]
 - The expression levels of apoptosis-associated genes were analyzed.[12][13]

The simultaneous identification and quantification of Nicergoline from combined capsules were performed using High-Performance Liquid Chromatography (HPLC).[15]

- Sample Preparation:
 - 0.1 g of the capsule content was dissolved in 25 mL of the mobile phase.[15]
 - The solution was centrifuged at 5000 rpm for 5 minutes.[15]
 - The resulting solution was diluted 1:1 with the mobile phase.[15]
- HPLC Analysis:
 - A 20 μ L injection volume was used for the analysis.[15]

Dissolution profiles of Nicergoline from capsule formulations were evaluated in both acidic and neutral media.[15]

- Methodology:
 - Dissolution testing was conducted on the capsule formulations.[15]

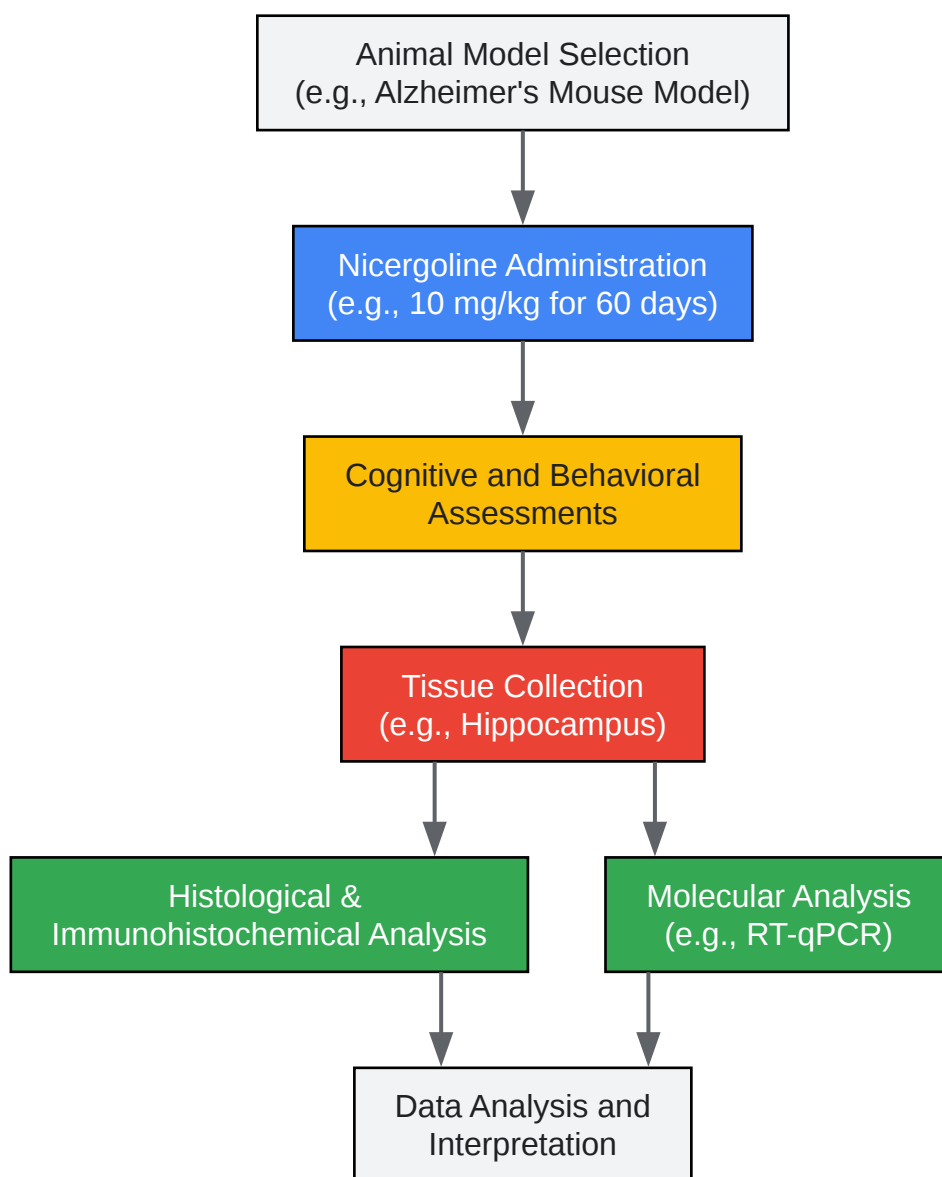
- Quantitative analysis of Nicergoline was performed spectrophotometrically.[15]

A 6-month double-blind, randomized, placebo-controlled clinical trial was conducted to evaluate the efficacy and safety of Nicergoline in patients with mild to moderate multi-infarct dementia.

[16]

- Study Design:
 - A 3-week single-blind, washout/run-in placebo phase was followed by a 6-month double-blind treatment phase.[16]
- Participants:
 - Male and female patients aged 55-85 years.[16]
- Intervention:
 - Nicergoline 30 mg twice daily or a placebo.[16]
- Primary Endpoints:
 - Changes in the Sandoz Clinical Assessment Geriatric Scale (SCAG) and Mini-Mental State Examination (MMSE) scores from baseline to the end of treatment.[16]

The following diagram outlines a general workflow for an in vivo study of Nicergoline.



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A general workflow for an in vivo study of Nicergoline.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Nicergoline-13C-d3 | Axios Research [axios-research.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. Nicergoline-13C, d3 [sincopharmachem.com]
- 5. tlcstandards.com [tlcstandards.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. Nicergoline | C₂₄H₂₆BrN₃O₃ | CID 34040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. What is the mechanism of Nicergoline? [synapse.patsnap.com]
- 9. mims.com [mims.com]
- 10. Nicergoline for dementia and other age associated forms of cognitive impairment - PMC [pmc.ncbi.nlm.nih.gov]
- 11. What is Nicergoline used for? [synapse.patsnap.com]
- 12. Ameliorative effect of nicergoline on cognitive function through the PI3K/AKT signaling pathway in mouse models of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. spandidos-publications.com [spandidos-publications.com]
- 14. spandidos-publications.com [spandidos-publications.com]
- 15. mdpi.com [mdpi.com]
- 16. A multicenter randomized double-blind study on the efficacy and safety of nicergoline in patients with multi-infarct dementia - PubMed [pubmed.ncbi.nlm.nih.gov]
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